

## Executive Summary & Hazard Identification

**Author:** BenchChem Technical Support Team. **Date:** May 2026

### Compound of Interest

Compound Name: *2-Heptadecanol*

CAS No.: *16813-18-6*

Cat. No.: *B103656*

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**2-Heptadecanol** (CAS 16813-18-6) is a secondary long-chain fatty alcohol (

).<sup>[1][2][3]</sup> While it lacks the acute volatility of short-chain alcohols (e.g., methanol), it presents unique operational risks in laboratory environments.<sup>[1][2]</sup>

The Primary Operational Hazard is not flammability, but "Phase-State Incompatibility." Due to its high melting point and lipophilicity, **2-Heptadecanol** acts as a "silent infrastructure killer." If disposed of improperly via sinks, it solidifies upon contact with cooler plumbing water, creating waxy, hydrophobic occlusions that are resistant to standard acid/base drain openers.<sup>[1][2]</sup>

## Chemical Profile & Safety Data

Property	Specification	Operational Implication
CAS Number	16813-18-6	Use for waste tagging/manifesting.[1][2]
Physical State	Waxy Solid / Flake	Requires solid waste segregation; do not attempt to dilute with water.[1][2]
Flash Point	~113°C (235°F)	Combustible, not Flammable. [1][2] Low fire risk at room temp.[1][2]
Water Solubility	Negligible (<0.1 mg/L)	Strictly Prohibited from Drain Disposal.
Aquatic Toxicity	Chronic Concern	Long-chain alcohols can physically coat aquatic gills/surfaces; bio-accumulative potential.[1][2]

## Pre-Disposal Assessment: The "Phase-State" Protocol

Before any disposal action, you must categorize the waste based on its current physical state. [1][2] This "Self-Validating System" prevents the accidental mixing of incompatible waste streams (e.g., mixing solids into liquid solvent carboys, which creates sludge).[1][2]

### The Assessment Logic:

- Is it Pure? (Solid/Waxy residue)

Stream A

- Is it Dissolved? (In organic solvent)

Stream B

- Is it Trace? (Contaminated gloves/paper)

Stream C[1][2]

## Detailed Disposal Workflows

### Stream A: Pure Solid Substance (Expired/Excess Inventory)

Context: You have a bottle of **2-Heptadecanol** that is degraded or no longer needed.[1][2]

- Do Not Solubilize: Do not attempt to dissolve the solid in acetone or ethanol just to pour it out.[1][2] This increases waste volume and cost.[1][2]
- Containerize: Keep the substance in its original container if possible. If the container is compromised, transfer to a Wide-Mouth High-Density Polyethylene (HDPE) jar.
  - Why Wide-Mouth? Waxy solids are difficult to pour; wide mouths allow for spatula transfer without spillage.[1][2]
- Labeling: Affix a hazardous waste tag.
  - Chemical Name: **2-Heptadecanol**[1][2][3][4][5]
  - Hazard Checkbox: "Toxic" (Aquatic) and "Irritant."[1][2]
  - State: Solid.[1][2]
- Storage: Store in the Solid Chemical Waste accumulation area, segregated from oxidizers.

### Stream B: Solutions (Reaction Mixtures/Mother Liquors)

Context: **2-Heptadecanol** dissolved in solvents (e.g., Hexane, DCM, Ethanol).[1][2]

- Solvent Compatibility Check: Ensure the carrier solvent is compatible with your lab's "Organic Solvent" waste stream.[1][2]
  - Halogenated: (e.g., DCM, Chloroform)

Segregate to Halogenated Waste.[1][2]

- Non-Halogenated: (e.g., Hexane, Methanol)

Segregate to Non-Halogenated Waste.[1][2]

- Concentration Alert: If the concentration of **2-Heptadecanol** is high (>10%), do not mix with cold waste solvents.
  - Causality: Adding a warm, saturated fatty alcohol solution to a cold waste drum can cause immediate precipitation of the alcohol, turning the entire waste drum into a gel/sludge.[1] This violates waste hauler acceptance criteria.
- Action: If high concentration, dispose of the liquid in a separate small container (e.g., 4L amber glass) rather than bulking into a 20L drum.

## Stream C: Trace Contaminated Debris

Context: Weigh boats, pipettes, gloves.[1][2]

- Evaporation (If volatile solvent present): If the debris is wet with solvent, allow it to evaporate in a fume hood.[1][2]
- Bagging: Place dry, contaminated debris into a clear, 6-mil polyethylene bag.
- Disposal: Tie off and place in the Dry Laboratory Waste box (often destined for incineration). [1][2]
  - Note: Do not place in regular municipal trash.[1][2]

## Visual Decision Logic (Workflow)

The following diagram illustrates the critical decision points to prevent plumbing damage and ensure regulatory compliance.



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Caption: Operational decision tree for **2-Heptadecanol** disposal. Red nodes indicate high-risk steps requiring segregation to prevent infrastructure damage or waste stream rejection.[1][2]

## Regulatory & Compliance Context (RCRA)

While **2-Heptadecanol** is not typically a "Listed" hazardous waste (P or U list) under US EPA RCRA regulations, it falls under the "Cradle-to-Grave" liability.[1][2]

- Waste Classification: Non-RCRA Regulated Chemical Waste (unless mixed with listed solvents).[1][2]
- Why treat as Hazardous?
  - Aquatic Toxicity: Ecotoxicological data suggests long-chain alcohols can cause physical fouling of aquatic organisms [1].[1][2]
  - Plumbing Code: Discharge of hydrophobic solids violates almost all municipal sewer use ordinances regarding "Viscous or Solid Substances" capable of causing obstruction.[1][2]

#### Spill Contingency:

- Solid Spill: Do not use water.[1][2][6] Scoop up with a dustpan or spatula.[1][2] Place in a waste jar. Wipe surface with ethanol-dampened paper towels.[1][2]
- Molten/Liquid Spill: Allow to cool and solidify.[1][2] Scrape up the wax.[1][2] Treat residue with detergent and warm water only after bulk removal.[1]

## References

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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